

hygroscopic properties of lithium bromate

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Compound Focus: Lithium bromate

CAS No.: 13550-28-2

Cat. No.: S1924355

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Available Information on Lithium Bromate

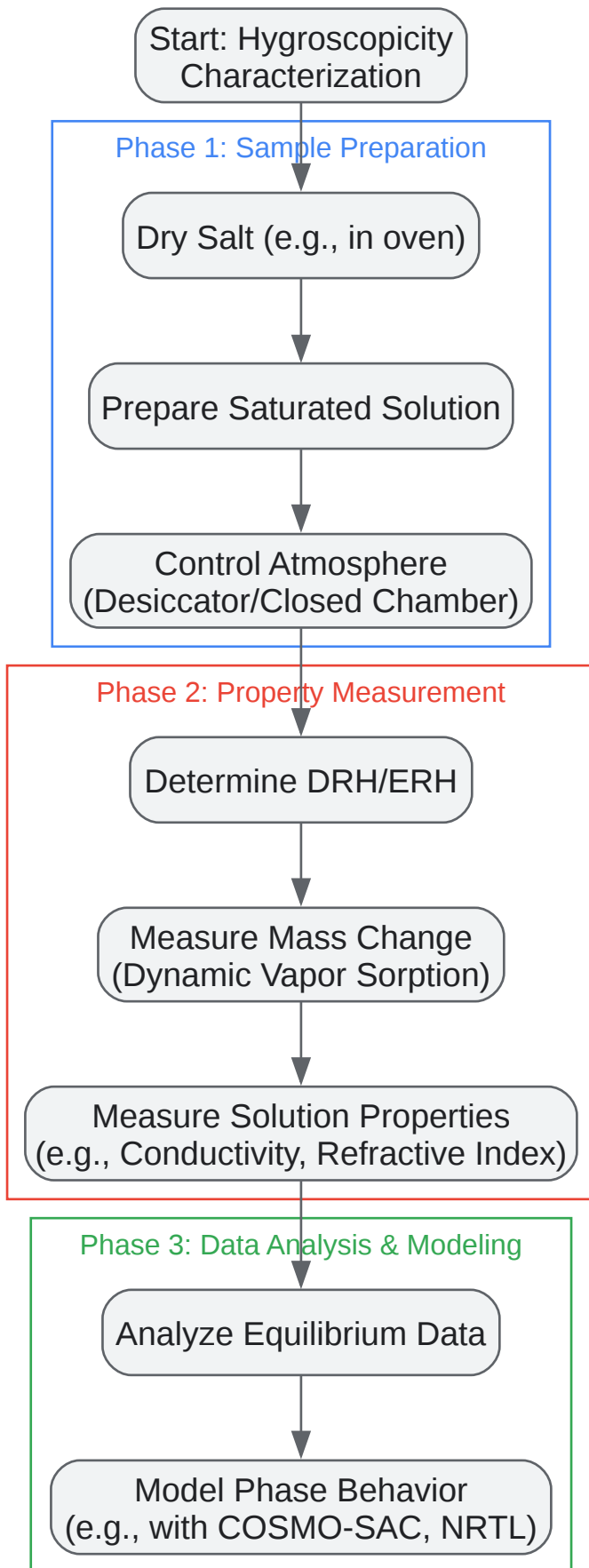
The table below summarizes the key data found for **lithium bromate**:

Property	Value / Description
Linear Formula	LiBrO ₃ [1]
Molecular Weight	134.84 g/mol [1]
Appearance	Crystalline solid [1]
Density	2.89 g/cm ³ [1]
Solubility in H ₂ O	Soluble [1]
Hygroscopicity	Classified as "hygroscopic" by the manufacturer [1]
Safety Hazards	Oxidizing, may cause fire or explosion; causes skin and serious eye irritation [1]

The search results confirm that **lithium bromate** is **soluble** in water and officially classified as **hygroscopic** [1]. However, critical quantitative data for a technical guide—such as its **Deliquescence Relative Humidity (DRH)**, the exact kinetics of water uptake, and the effect of temperature on these properties—are missing from the available sources.

General Framework for Hygroscopicity Research

Since direct data on **lithium bromate** is limited, the following diagram outlines a general experimental approach to characterize a substance's hygroscopicity, based on methodologies used for similar salts like lithium bromide [2] [3] [4].



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A general workflow for characterizing salt hygroscopicity.

To apply this framework, you can consider the following established techniques mentioned in the search results for measuring key properties:

- **Determining Deliquescence Relative Humidity (DRH):** The **nonisopiestic method** can be used to find the DRH, which is the relative humidity of the air in equilibrium with a saturated solution of the salt [4]. Modern techniques like **Dynamic Vapor Sorption (DSA)** precisely measure mass changes of a sample as a function of relative humidity, clearly identifying the DRH point where mass increases abruptly [4].
- **Monitoring Water Uptake:** Beyond mass change, you can track the **evolution of a droplet's volume and contact angle** on different substrates using optical imaging under controlled humidity, as demonstrated in studies on lithium bromide [5].
- **Modeling the System:** For predicting phase equilibrium and solubility, thermodynamic models like **COSMO-SAC** and **NRTL** have been successfully applied to aqueous salt systems, even with additives like ionic liquids [3].

Recommendations for Further Research

Given the lack of specific data, here are practical steps you can take to acquire the necessary information:

- **Consult Specialized Databases:** Search in-depth chemical databases and handbooks, such as:
 - **ICSD (Inorganic Crystal Structure Database)**
 - **CRC Handbook of Chemistry and Physics**
 - **NIST Chemistry WebBook**
- **Perform Experimental Measurements:** If database searches are unsuccessful, setting up the experiments described above is the most reliable path to obtaining the data.
- **Consider Safety:** **Lithium bromate** is an oxidizer [1]. Any experimental work must be planned with a thorough risk assessment and appropriate safety protocols in place.

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References

1. Lithium Bromate [americanelements.com]
2. Measurement of properties of a lithium bromide aqueous ... [sciencedirect.com]
3. Effect of Ionic Liquids on the Solubility of Lithium Bromide ... [pmc.ncbi.nlm.nih.gov]
4. A database for deliquescence and efflorescence relative ... [pmc.ncbi.nlm.nih.gov]
5. Water vapor uptake into hygroscopic lithium bromide ... [pubs.rsc.org]

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